

3-Butenal, 2-oxo-: A Technical Review of a Reactive Dicarbonyl Compound

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Compound of Interest

Compound Name: 3-Butenal, 2-oxo-

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Abstract

3-Butenal, 2-oxo-, also known as 2-oxobut-3-enal or vinylglyoxal, is a small, reactive dicarbonyl compound with the chemical formula C₄H₄O₂. Its structure, featuring both an aldehyde and a ketone conjugated with a vinyl group, suggests a high potential for reactivity and biological activity. Despite this, a comprehensive review of the scientific literature reveals that **3-Butenal, 2-oxo-** is a sparsely studied molecule. This technical guide consolidates the available information on its chemical properties, potential synthetic routes, and inferred biological activities based on closely related compounds. Due to the limited direct research on this compound, this review also highlights the significant knowledge gaps to guide future research endeavors.

Chemical and Physical Properties

Quantitative data for **3-Butenal, 2-oxo-** is primarily available from chemical databases. The key physicochemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₄ H ₄ O ₂	PubChem
Molecular Weight	84.07 g/mol	PubChem
CAS Number	16979-06-9	PubChem
IUPAC Name	2-oxobut-3-enal	PubChem
Synonyms	3-Butenal, 2-oxo-; vinyl glyoxal; 2-Oxo-3-butenal	PubChem
Appearance	Not reported	-
Boiling Point	88.4°C at 760 mmHg	LookChem[1]
Density	0.999 g/cm ³	LookChem[1]
Flash Point	14.7°C	LookChem[1]
LogP	-0.05960	LookChem[1]
Vapor Pressure	61.2 mmHg at 25°C	LookChem[1]

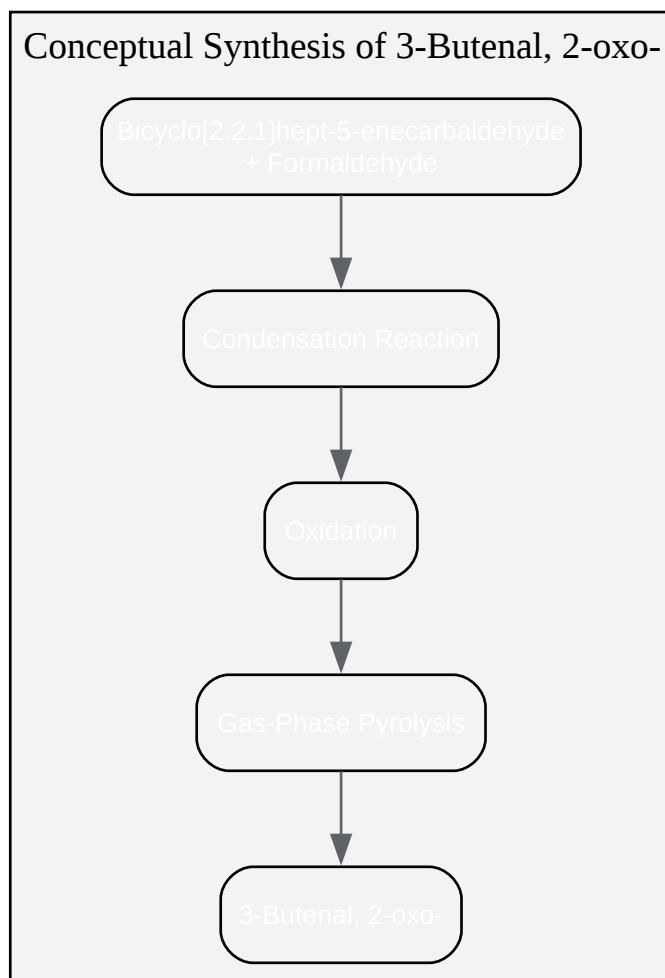
Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **3-Butenal, 2-oxo-** are not readily available in peer-reviewed journals. However, a patent for the preparation of vinylglyoxal derivatives provides a potential synthetic pathway that could likely be adapted for the parent compound.[2]

The patented method involves a multi-step process:

- Condensation: Bicyclo[2.2.1]hept-5-enecarbaldehyde is either subjected to autocondensation or reacted with an aldehyde (R-CHO). For the synthesis of the parent **3-Butenal, 2-oxo-**, this would conceptually involve a reaction with formaldehyde.
- Oxidation: The resulting condensed product is then oxidized to the corresponding dicarbonyl compound.
- Pyrolysis: The dicarbonyl intermediate undergoes gas-phase pyrolysis at high temperatures (500-700°C) and reduced pressure (<10⁻¹ mbar) to yield the vinylglyoxal derivative.[2]

A potential workflow for this synthesis is illustrated in the diagram below.



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Caption: Conceptual workflow for the synthesis of **3-Butenal, 2-oxo-**.

Biological Activity and Potential Applications

Direct studies on the biological activity of **3-Butenal, 2-oxo-** are currently lacking in the scientific literature. However, its structural similarity to other reactive dicarbonyls, such as methylglyoxal (a 1,2-dicarbonyl), suggests it may possess significant biological effects.

Methylglyoxal is a well-studied compound known for its potent antimicrobial and cytotoxic properties. It is a key antibacterial component in Manuka honey.^{[1][3]} The table below summarizes the minimum inhibitory concentration (MIC) and minimum bactericidal

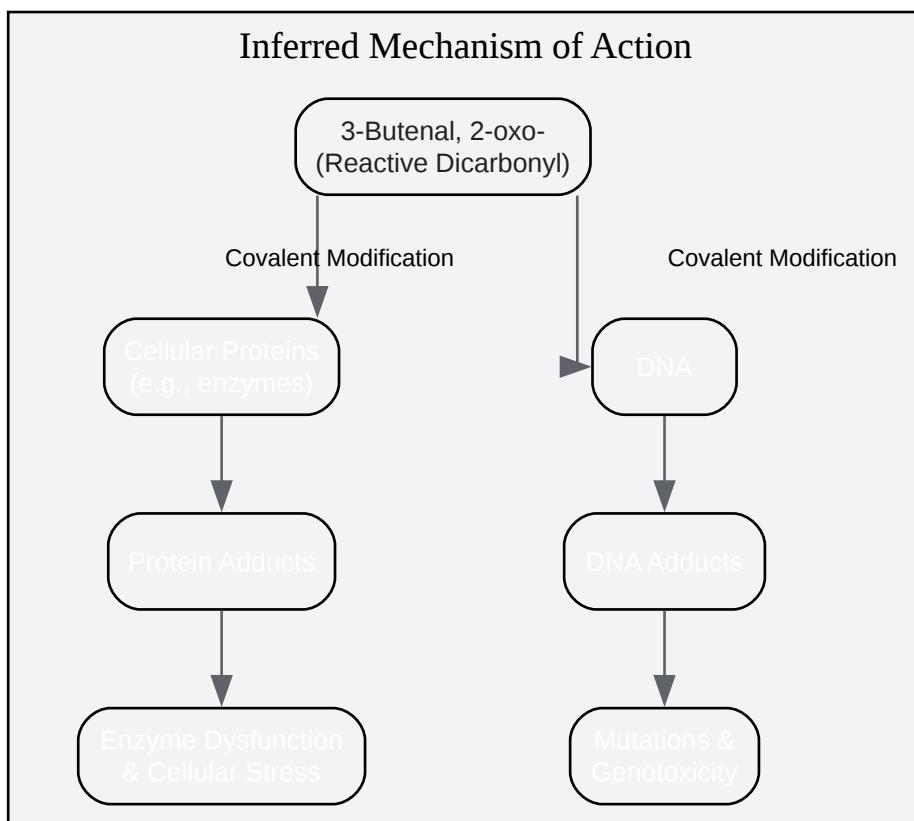
concentration (MBC) of methylglyoxal against various microorganisms, which can serve as a preliminary reference for the potential activity of **3-Butenal, 2-oxo-**.

Table of Antimicrobial Activity for Methylglyoxal (a related compound)

Microorganism	MIC (% v/v)	MBC (% v/v)	Source
Staphylococcus aureus	0.0156 - 0.0312	0.0625 - 0.125	[1] [3]
Streptococcus pyogenes	0.0078	0.0312	[1] [3]
Escherichia coli	0.0625	0.25	[1] [3]
Pseudomonas aeruginosa	0.125	2	[1] [3]
Candida albicans	0.0156	0.0625	[1] [3]

Note: This data is for methylglyoxal, not **3-Butenal, 2-oxo-**, and is provided for comparative purposes only.

The high reactivity of the α,β -unsaturated dicarbonyl moiety in **3-Butenal, 2-oxo-** suggests a potential for covalent modification of biological macromolecules, such as proteins and DNA. This could lead to cytotoxicity and genotoxicity. The proposed mechanism of action would likely involve the formation of adducts with nucleophilic residues in proteins (e.g., cysteine, lysine) and DNA bases.



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Caption: Inferred mechanism of action for **3-Butenal, 2-oxo-**.

Spectroscopic Data

A comprehensive set of spectroscopic data (NMR, IR, detailed MS) for **3-Butenal, 2-oxo-** is not available in the public domain. Characterization of this compound would be a critical step in any future research.

Future Directions

The current body of knowledge on **3-Butenal, 2-oxo-** is limited, presenting numerous opportunities for further investigation. Key areas for future research include:

- Development of a reliable and scalable synthetic protocol.
- Comprehensive spectroscopic characterization ($^1\text{H-NMR}$, $^{13}\text{C-NMR}$, IR, HRMS).

- Evaluation of its antimicrobial activity against a broad panel of pathogens.
- Assessment of its cytotoxicity and genotoxicity in various cell lines.
- Investigation of its potential as a precursor for the synthesis of novel pharmaceuticals or agrochemicals.

Conclusion

3-Butenal, 2-oxo- is a molecule with significant potential for interesting chemical and biological activities due to its reactive functional groups. However, it remains largely unexplored. This technical guide provides a summary of the currently available information and highlights the substantial need for further research to fully understand the properties and potential applications of this compound. The data on related molecules, such as methylglyoxal, provides a compelling rationale for pursuing a more in-depth investigation of **3-Butenal, 2-oxo-**.

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